

# Comparative Pharmacology of Ring-Substituted Methylamphetamines

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Ortetamine

CAS No.: 5580-32-5

Cat. No.: S1916738

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Feature	Ortetamine (2-Methylamphetamine)	3-Methylamphetamine (3-MA)	4-Methylamphetamine (4-MA)
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N [1]	C <sub>10</sub> H <sub>15</sub> N [2]	C <sub>10</sub> H <sub>15</sub> N [3]
Monoamine Release Profile	Substitutes for dextroamphetamine in tests, suggesting dopaminergic activity [1].	Balanced monoamine releaser (SNDRA); self-administered by mice [2].	Potent & balanced serotonin, norepinephrine, dopamine releaser (SNDRA) <i>in vitro</i> [3].

| **Releasing Potency (EC<sub>50</sub>, nM)** | Not fully quantified | Not fully quantified | **SERT:** 53.4 [3] **NET:** 22.2 [3] **DAT:** 44.1 [3] | | **Reinforcing Effects (Abuse Potential)** | ~1/10 potency of dextroamphetamine [1]. | Self-administered similarly to 4-Fluoroamphetamine [2]. | Lowest self-administration in tests; high serotonergic activity reduces abuse potential [3]. | | **Key Clinical/Observed Effects** | Stimulant [1] | Stimulant; comparable to other monoamine releasers [2]. | Anorectic (historical investigation); associated with severe intoxication & deaths in Europe [3] [4]. | | **Legal Status (Examples)** | US: Schedule II [1] UK: Class A [1] | US: Schedule II [2] UK: Class A [2] | US: Schedule II [3] UK: Class A [3] |

## Experimental Data and Methodologies

The data in the summary table is derived from specific experimental protocols. Here are the key methodologies used in the cited research.

## Drug Discrimination Assay (for Ortetamine)

This protocol assesses the subjective similarity of a test drug to a known reference drug, typically using animal models.

- **Purpose:** To determine if **Ortetamine** (2-MA) produces interoceptive cues similar to dextroamphetamine [1].
- **Procedure:** Animals are trained to press one lever for a dose of dextroamphetamine and another lever for a saline vehicle. Once trained, they are given the test drug (e.g., 2-MA). The lever they press indicates whether the effects feel similar to dextroamphetamine.
- **Outcome Measurement:** The percentage of responses on the drug-appropriate lever is measured. A drug that fully substitutes for dextroamphetamine (i.e., is identified as the same) will elicit a high percentage of responses on the drug-associated lever [1].

## In Vitro Monoamine Release Assay (for 4-MA)

This test quantifies a compound's potency in releasing neurotransmitters.

- **Purpose:** To measure the effectiveness of 4-MA at releasing serotonin, norepinephrine, and dopamine [3].
- **Procedure:**
  - **Synaptosome Preparation:** Nerve endings (synaptosomes) containing neurotransmitter transporters are isolated from rat brain tissue.
  - **Incubation with Drug:** The synaptosomes are exposed to the test drug (4-MA).
  - **Transporter Activity Measurement:** The ability of the drug to cause the release of pre-loaded radiolabeled neurotransmitters (e.g., [<sup>3</sup>H]serotonin) is measured. The drug's interaction with the transporter forces the neurotransmitter out of the synaptosome.
- **Outcome Measurement:** The **EC50 value** is calculated, which is the concentration of the drug needed to produce 50% of its maximum releasing effect. A lower EC50 indicates higher potency [3].

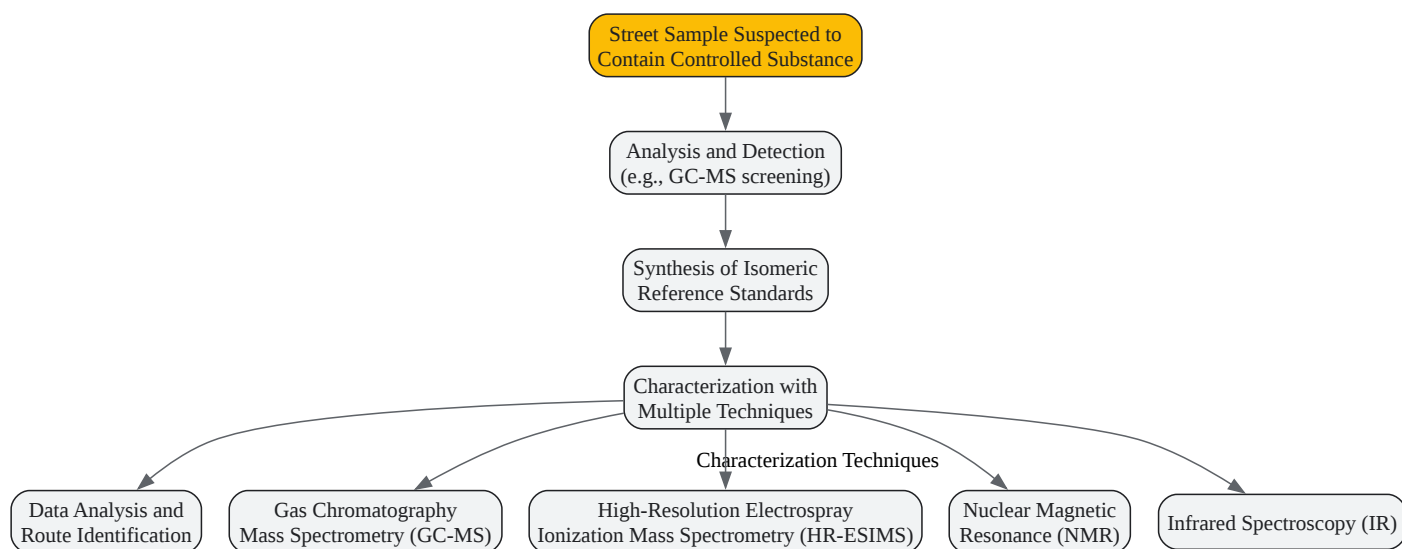
## Self-Administration Test (for 3-MA and 4-MA)

This is the gold-standard animal model for assessing a drug's reinforcing effects and abuse potential.

- **Purpose:** To determine if an animal will voluntarily perform a task (e.g., press a lever) to receive an infusion of the test drug [2] [3].
- **Procedure:** An animal, such as a mouse or monkey, is implanted with an intravenous catheter. The animal is placed in a chamber with an "active" lever that, when pressed, delivers a dose of the drug, and an "inactive" lever with no consequence.
- **Outcome Measurement:** The number of times the animal presses the active lever versus the inactive lever is recorded. A higher rate of active lever pressing indicates the drug has reinforcing properties and a higher abuse potential [2] [3].

## Synthesis & Characterization Workflow

When a new or rare substance like 4-MA is identified in street samples, a standard analytical workflow is followed to confirm its identity and study its composition [5]. The diagram below outlines this process.



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## Key Implications for Research

- **Structural Isomers, Profoundly Different Effects:** The data demonstrates that a simple change in the position of the methyl group on the amphetamine ring drastically alters pharmacological activity. 4-MA is notable for its **high and balanced potency** across all three monoamine systems *in vitro* and its significant serotonergic dominance *in vivo*, which is linked to its **high toxicity** in humans [3].
- **Serotonergic Activity Modulates Abuse Potential:** The comparative self-administration data reveals a critical principle: high serotonin-releasing potency relative to dopamine release can **attenuate the reinforcing effects** of a stimulant. This is why 4-MA has lower abuse liability than 3-MA or other less serotonergic analogs [3].
- **Analytical Vigilance is Crucial:** The first identification of 4-MA in Ireland [5] highlights that isomers of controlled substances can appear in illicit markets. This necessitates analytical methods that can distinguish between isomers, as they may have unanticipated and severe toxicities.

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## References

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To cite this document: Smolecule. [Comparative Pharmacology of Ring-Substituted Methylamphetamines]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1916738#ortetamine-vs-3-methylamphetamine-and-4-methylamphetamine]

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